Precision Synthesis of Z-Phe-Trp-OH: A Solution-Phase Protocol

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Compound of Interest

Compound Name:	*Z-Phe-Trp-OH*
CAS No.:	*16856-28-3*
Cat. No.:	*B102835*

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Executive Summary & Strategic Rationale

The dipeptide **Z-Phe-Trp-OH** (N-benzyloxycarbonyl-L-phenylalanyl-L-tryptophan) serves as a critical substrate for metalloproteases (e.g., thermolysin) and a model compound for studying aromatic stacking interactions in protein folding. Its synthesis requires a meticulous solution-phase strategy to preserve the stereochemical integrity of the phenylalanine residue and the oxidative stability of the tryptophan indole ring.

This protocol utilizes a convergent solution-phase approach, prioritizing the Carbodiimide/Additive (EDC/HOBt) coupling method over mixed anhydrides. This choice is driven by the need to minimize racemization and suppress N-acylurea side-product formation, ensuring a high-purity product suitable for kinetic assays.

Key Chemical Strategy

- N-Terminal Protection: Benzyloxycarbonyl (Z) group.[1][2] Chosen for its stability against the basic conditions required for C-terminal deprotection.

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- C-Terminal Protection: Methyl ester (OMe). Provides orthogonality; easily removed via mild saponification without affecting the Z-group.
- Coupling Activation: EDC·HCl / HOBt.[2][3] Creates an active ester intermediate that reacts rapidly with the amine nucleophile, minimizing the lifetime of the racemization-prone oxazolone intermediate.

Reaction Scheme & Workflow Visualization

The following diagram outlines the synthesis pathway and the critical decision nodes involved in the process.

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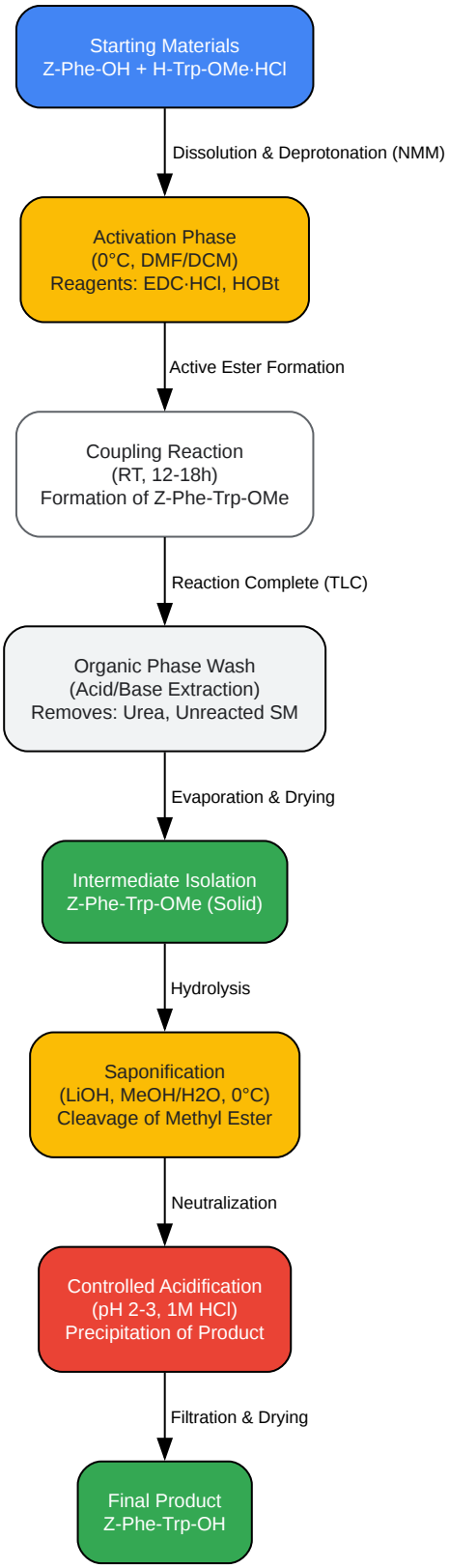

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Figure 1: Step-wise workflow for the solution-phase synthesis of **Z-Phe-Trp-OH**, highlighting critical control points (yellow) and isolation steps (green).

Materials and Reagents

Reagent	Grade	Role
Z-Phe-OH	>99% (HPLC)	Protected N-terminal Amino Acid
H-Trp-OMe·HCl	>98%	C-terminal Amino Acid Ester
EDC·HCl	Reagent Grade	Coupling Agent (Carbodiimide)
HOBt (anhydrous)	>98%	Racemization Suppressor
N-Methylmorpholine (NMM)	Anhydrous	Base (for neutralizing HCl salt)
DMF / DCM	Anhydrous	Solvent System
LiOH or NaOH	Reagent Grade	Saponification Base
Citric Acid (5% aq)	-	Acidic Wash (removes basic impurities)

Detailed Experimental Protocols

Phase 1: Coupling (Synthesis of Z-Phe-Trp-OMe)

Objective: Form the peptide bond between Z-Phe-OH and H-Trp-OMe while preventing racemization of the Phenylalanine residue.

- Preparation of Amino Component:
  - In a round-bottom flask, dissolve H-Trp-OMe·HCl (1.0 equiv, e.g., 5.0 mmol) in anhydrous DMF (10 mL) and DCM (10 mL).
  - Cool to 0°C. Add NMM (1.0 equiv) to neutralize the hydrochloride salt. Stir for 10 minutes. Note: Ensure pH is ~7-8 (damp pH paper).
- Activation and Coupling:

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- In a separate vessel, dissolve Z-Phe-OH (1.0 equiv) and HOBt (1.1 equiv) in DMF/DCM (1:1).
- Cool to 0°C and add EDC·HCl (1.1 equiv).[2] Stir for 15 minutes to generate the active OBt ester.
- Transfer the neutralized H-Trp-OMe solution into the activated Z-Phe-OH mixture.
- Mechanism Check: The HOBt ester reacts with the Trp amine. HOBt is regenerated, acting as a catalyst and preventing the formation of the oxazolone intermediate which causes racemization [1].

- Reaction Monitoring:
  - Allow the mixture to warm to Room Temperature (RT) and stir for 12–18 hours.
  - TLC: Check consumption of Z-Phe-OH (Stationary phase: Silica; Mobile phase: $CHCl_3$/MeOH 9:1).
- Workup (Extractive Purification):
  - Evaporate DCM under reduced pressure. Dilute the residue (DMF solution) with Ethyl Acetate (EtOAc, 100 mL).
  - Wash Sequence:
    1. 5% Citric Acid (3x): Removes unreacted amine and DMAP/NMM.
    2. Water (1x): Bulk wash.
    3. 5% $NaHCO_3$ (3x): Removes unreacted Z-Phe-OH and HOBt.
    4. Brine (1x): Drying aid.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate to yield Z-Phe-Trp-OMe as a white foam or solid.

Phase 2: Saponification (Synthesis of Z-Phe-Trp-OH)

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Objective: Hydrolyze the methyl ester without removing the Z-group or damaging the Trp indole.

- Hydrolysis:
  - Dissolve Z-Phe-Trp-OMe (1.0 equiv) in MeOH (10 mL/g).
  - Cool to 0°C. Dropwise add 1M NaOH or LiOH (1.2 equiv).
  - Stir at 0°C for 1 hour, then warm to RT. Monitor by TLC (disappearance of ester spot).
- Product Isolation:
  - Once complete, evaporate MeOH under reduced pressure (keep temperature <40°C).
  - Dilute the aqueous residue with water (20 mL).
  - Extraction (Impurity Removal): Wash the basic aqueous phase once with EtOAc to remove any non-polar impurities or unreacted ester.
- Precipitation (Critical Step):
  - Cool the aqueous phase to 0°C.
  - Slowly acidify with 1M HCl to pH 2–3 while stirring vigorously. The product, **Z-Phe-Trp-OH**, will precipitate as a white solid.
  - Caution: Do not use concentrated strong acids to avoid affecting the indole ring or Z-group cleavage [2].
- Final Purification:
  - Filter the precipitate and wash with cold water (3x) to remove salts.
  - Dry in a vacuum desiccator over P2O5.

Quality Control & Characterization Data

The following parameters confirm the identity and purity of the synthesized **Z-Phe-Trp-OH**.

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Technique	Expected Result	Diagnostic Feature
HPLC	Single Peak (>98%)	Retention time ~15-18 min (C18, 5-95% ACN gradient)
ESI-MS	[M+H]+ = 486.2 m/z	Matches Formula C28H27N3O5
1H-NMR (DMSO-d6)	Indole NH (10.8 ppm, s)	Confirms Trp integrity (no alkylation)
1H-NMR (DMSO-d6)	Z-CH2 (5.0 ppm, s)	Confirms presence of Z-protection
Appearance	White Powder	Off-white/yellow indicates indole oxidation

Troubleshooting & Critical Parameters

Racemization Control

- Risk: Phenylalanine is moderately prone to racemization via the oxazolone mechanism if the activation step is too basic or prolonged without amine.
- Solution: Always use HOBt or HOAt. Ensure the equivalent of base (NMM) strictly matches the HCl salt of the amine component. Excess base abstracts the alpha-proton [3].

Tryptophan Oxidation[4]

- Risk: The indole ring can oxidize to oxindoles, turning the product pink/yellow.
- Solution: Degas solvents with Nitrogen/Argon before use. Perform saponification under an inert atmosphere if the scale is large.

Solubility Issues

- Observation: **Z-Phe-Trp-OH** is hydrophobic and may gel in water during acidification.
- Solution: If the product oils out instead of precipitating, extract the acidified aqueous layer with EtOAc, dry, and precipitate by adding Hexane or Ether to the EtOAc solution.

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